

CAS number and molecular formula of XSJ2-46

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: XSJ2-46

Cat. No.: B12371475

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An In-depth Technical Guide to XSJ2-46

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the antiviral agent **XSJ2-46**, including its chemical properties, mechanism of action, and key experimental data. The information is intended for researchers and professionals involved in the field of antiviral drug discovery and development.

Chemical and Physical Properties

XSJ2-46 is identified as a 5'-amino nucleoside analog with potent antiviral properties. Its fundamental chemical identifiers and properties are summarized below.

Property	Value
CAS Number	2265911-12-2
Molecular Formula	C25H24CIF3N6O3

Antiviral Activity and Mechanism of Action

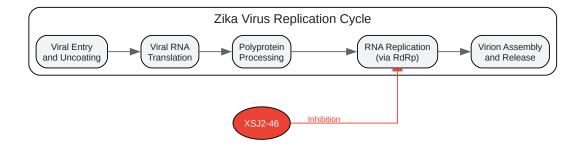
XSJ2-46 has demonstrated significant activity against the Zika virus. It functions by inhibiting the viral RNA-dependent RNA polymerase (RdRp), a crucial enzyme for viral replication.



The following table summarizes the key quantitative data regarding the antiviral efficacy of **XSJ2-46**.

Parameter	Value
Target Virus	Zika Virus
Mechanism of Action	Inhibition of RNA-dependent RNA polymerase (RdRp)
IC50 (RdRp Inhibition)	8.78 μM

The inhibitory action of **XSJ2-46** on the Zika virus replication cycle is visually represented in the following diagram.



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Caption: Proposed mechanism of action of XSJ2-46.

Experimental Protocols

The following sections outline the general experimental methodologies that would be employed to characterize the antiviral activity of **XSJ2-46**. Disclaimer: These are generalized protocols



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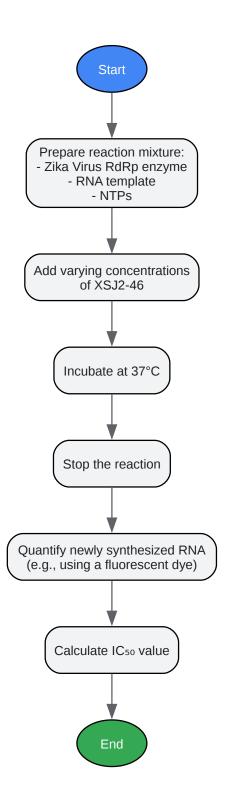
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and the specific details should be referenced from the primary research article by Chen X, et al. (Eur J Med Chem. 2023 Oct 1;261:115852).

This assay is designed to quantify the inhibitory effect of **XSJ2-46** on the enzymatic activity of Zika virus RdRp.

Workflow Diagram:





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Caption: Workflow for an RdRp inhibition assay.



Methodology:

- Reaction Setup: A reaction mixture containing purified Zika virus RdRp enzyme, a suitable RNA template, and a mixture of nucleotide triphosphates (NTPs), including a labeled nucleotide for detection, is prepared.
- Compound Addition: Serial dilutions of XSJ2-46 are added to the reaction wells. A control
 with no inhibitor is also included.
- Incubation: The reaction is incubated at an optimal temperature (typically 37°C) to allow for RNA synthesis.
- Reaction Termination: The reaction is stopped after a defined period.
- Quantification: The amount of newly synthesized RNA is quantified. This can be achieved through various methods, such as measuring the incorporation of a radiolabeled nucleotide or using a fluorescent dye that binds to double-stranded RNA.
- Data Analysis: The percentage of inhibition for each concentration of **XSJ2-46** is calculated relative to the control. The IC₅₀ value is then determined by fitting the data to a doseresponse curve.

This assay evaluates the ability of **XSJ2-46** to inhibit Zika virus replication in a cellular context.

Methodology:

- Cell Seeding: A suitable host cell line (e.g., Vero cells) is seeded in multi-well plates and allowed to adhere overnight.
- Infection and Treatment: The cells are infected with Zika virus at a specific multiplicity of infection (MOI). Simultaneously or post-infection, the cells are treated with various concentrations of XSJ2-46.
- Incubation: The plates are incubated for a period that allows for multiple rounds of viral replication (e.g., 48-72 hours).



- Quantification of Viral Replication: The extent of viral replication is measured using one of the following methods:
 - Plaque Reduction Assay: The number of viral plaques is counted to determine the reduction in infectious virus particles.
 - o gRT-PCR: The level of viral RNA in the cell supernatant or cell lysate is guantified.
 - Immunofluorescence: Viral antigen expression within the cells is visualized and quantified.
- Data Analysis: The effective concentration (EC₅₀) of XSJ2-46, the concentration at which 50% of viral replication is inhibited, is calculated.

In Vivo Efficacy

Preliminary in vivo studies have been conducted to evaluate the efficacy of **XSJ2-46** in a mouse model of Zika virus infection. The specific details of these studies, including the mouse strain, dosage, and administration route, would be available in the full research publication.

This technical guide provides a summary of the currently available information on **XSJ2-46**. For a complete and detailed understanding, it is highly recommended to consult the primary scientific literature.

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